

A Comprehensive Technical Guide to the Thermochemical Properties of p-Xylene

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Compound of Interest

Compound Name: *p-Xylene*

Cat. No.: *B151628*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the essential thermochemical data for **p-xylene** (1,4-dimethylbenzene). The information is curated for professionals in research, scientific, and drug development fields who require precise and reliable data for modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, details the experimental protocols used for their determination, and provides visualizations of the experimental workflows.

Core Thermochemical Data of p-Xylene

The following tables summarize the critical thermochemical properties of **p-xylene**, compiled from various reputable sources. These values are essential for understanding the energetic and stability characteristics of the compound.

Table 1: Standard Molar Thermodynamic Properties at 298.15 K (25 °C)

Property	Symbol	Value	Units	Phase
Enthalpy of Formation	$\Delta_f H^\circ$	17.9 ± 1.0	kJ/mol	Gas
Enthalpy of Formation	$\Delta_f H^\circ$	-24.4 ± 1.0	kJ/mol	Liquid
Enthalpy of Combustion	$\Delta_c H^\circ$	-4552	kJ/mol	Liquid
Molar Entropy	S°	247	J/(mol·K)	Liquid
Heat Capacity	C_p	126.0	J/(mol·K)	Gas
Heat Capacity	C_p	181.7	J/(mol·K)	Liquid

Table 2: Phase Transition Properties

Property	Symbol	Value	Units
Melting Point	T_m	286.3	K
Boiling Point	T_b	411.50	K
Critical Temperature	T_c	617	K
Critical Pressure	P_c	3500	kPa
Enthalpy of Fusion	$\Delta_{fus} H^\circ$	17.1	kJ/mol
Enthalpy of Vaporization	$\Delta_{vap} H^\circ$	35.7 (at 138 °C)	kJ/mol

Table 3: Temperature-Dependent Ideal Gas Heat Capacity ($C_{p,gas}$)

Temperature (K)	Heat Capacity (J/(mol·K))
100	54.98
200	87.00
298.15	126.0
400	167.4
500	203.3
600	233.2
800	278.9
1000	311.4
1500	359.9

Note: Data is compiled from various sources, including the NIST WebBook and other cited literature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) Uncertainties are provided where available.

Experimental Protocols for Thermochemical Data Determination

The thermochemical data presented in this guide are determined through precise calorimetric techniques. The following sections outline the general methodologies for the key experiments cited.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is a critical parameter determined using a bomb calorimeter.

Objective: To measure the heat released during the complete combustion of a known mass of **p-xylene** in a constant-volume environment.

Methodology:

- **Sample Preparation:** A precisely weighed sample of high-purity **p-xylene** (typically in a gelatin capsule or on a sample holder) is placed inside a stainless steel "bomb." A fuse wire is positioned to make contact with the sample.
- **Assembly and Pressurization:** The bomb is sealed and pressurized with an excess of pure oxygen (typically to around 25-30 atm) to ensure complete combustion.
- **Calorimeter Setup:** The sealed bomb is submerged in a known volume of water in an insulated container (the calorimeter). A high-precision thermometer and a stirrer are also placed in the water.
- **Combustion:** The sample is ignited by passing an electric current through the fuse wire. The combustion reaction releases heat, which is transferred to the bomb and the surrounding water, causing a temperature rise.
- **Temperature Measurement:** The temperature of the water is meticulously recorded before, during, and after the combustion to determine the exact temperature change (ΔT).
- **Calculation:** The heat capacity of the calorimeter system is first determined by combusting a standard substance with a known heat of combustion, such as benzoic acid. The heat of combustion of **p-xylene** is then calculated from the observed temperature rise and the heat capacity of the calorimeter, with corrections made for the heat of ignition and any side reactions.

Determination of Heat Capacity and Phase Transitions via Differential Scanning Calorimetry (DSC)

Differential Scanning Calorimetry (DSC) is a versatile technique used to measure heat flow associated with thermal transitions in a material as a function of temperature.^{[7][8][9][10][11]}

Objective: To determine the heat capacity, melting point, and enthalpy of fusion of **p-xylene**.

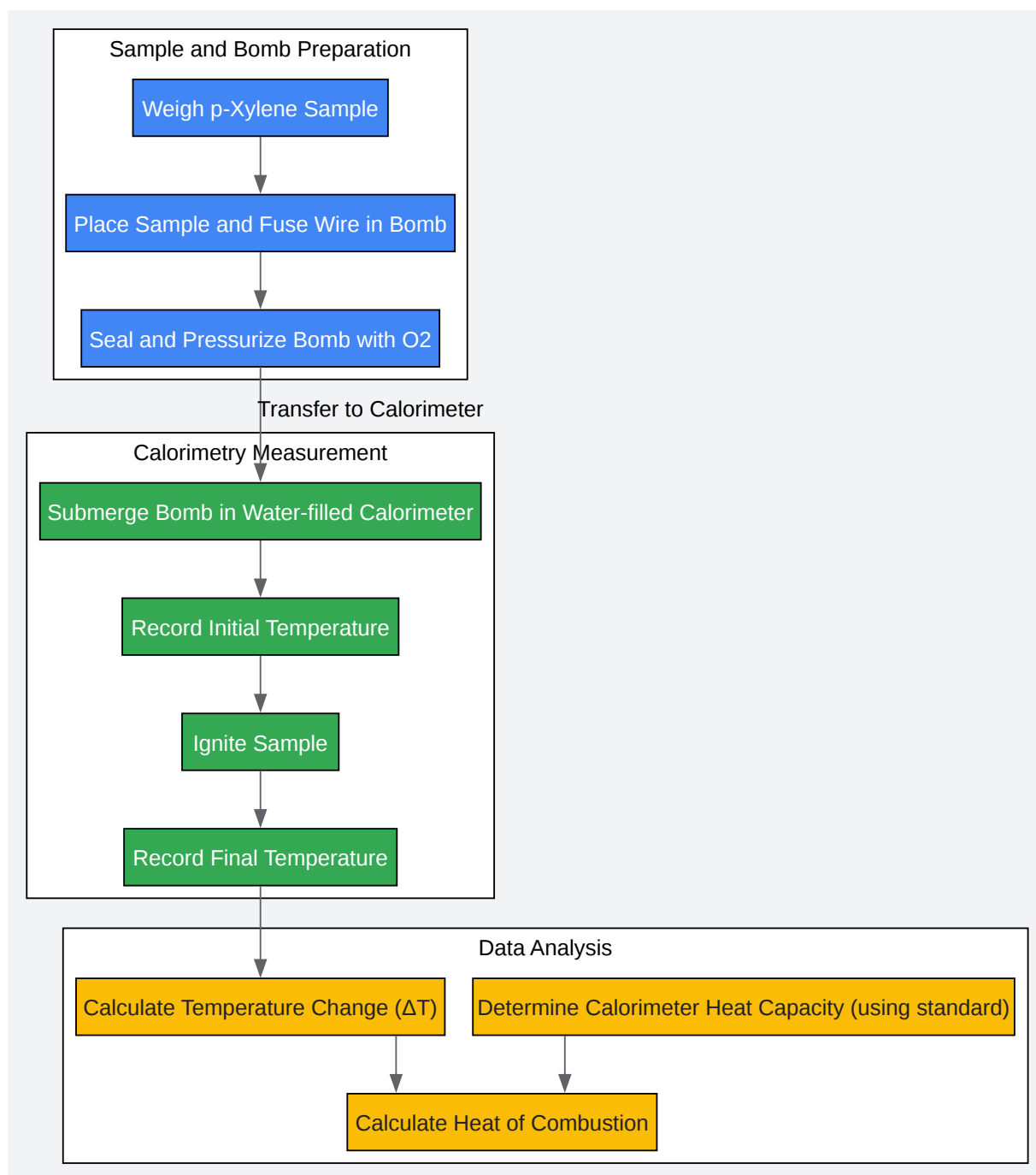
Methodology:

- **Sample and Reference Preparation:** A small, accurately weighed sample of **p-xylene** (typically 2-10 mg) is hermetically sealed in an aluminum pan. An identical empty pan is prepared as a reference.

- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed with a specific temperature profile, including a controlled heating rate (e.g., 10 °C/min). An inert purge gas, such as nitrogen, is typically used to maintain a consistent atmosphere.
- **Heating and Measurement:** The sample and reference are heated at a constant rate. The DSC instrument measures the difference in heat flow required to maintain both the sample and reference pans at the same temperature.
- **Data Analysis:**
 - **Heat Capacity:** The heat flow difference in a region with no phase transitions is proportional to the heat capacity of the sample.
 - **Melting Point:** An endothermic peak in the DSC curve indicates melting. The onset temperature of this peak is taken as the melting point.
 - **Enthalpy of Fusion:** The area under the melting peak is directly proportional to the enthalpy of fusion. The instrument is calibrated using a standard with a known melting point and enthalpy of fusion, such as indium.

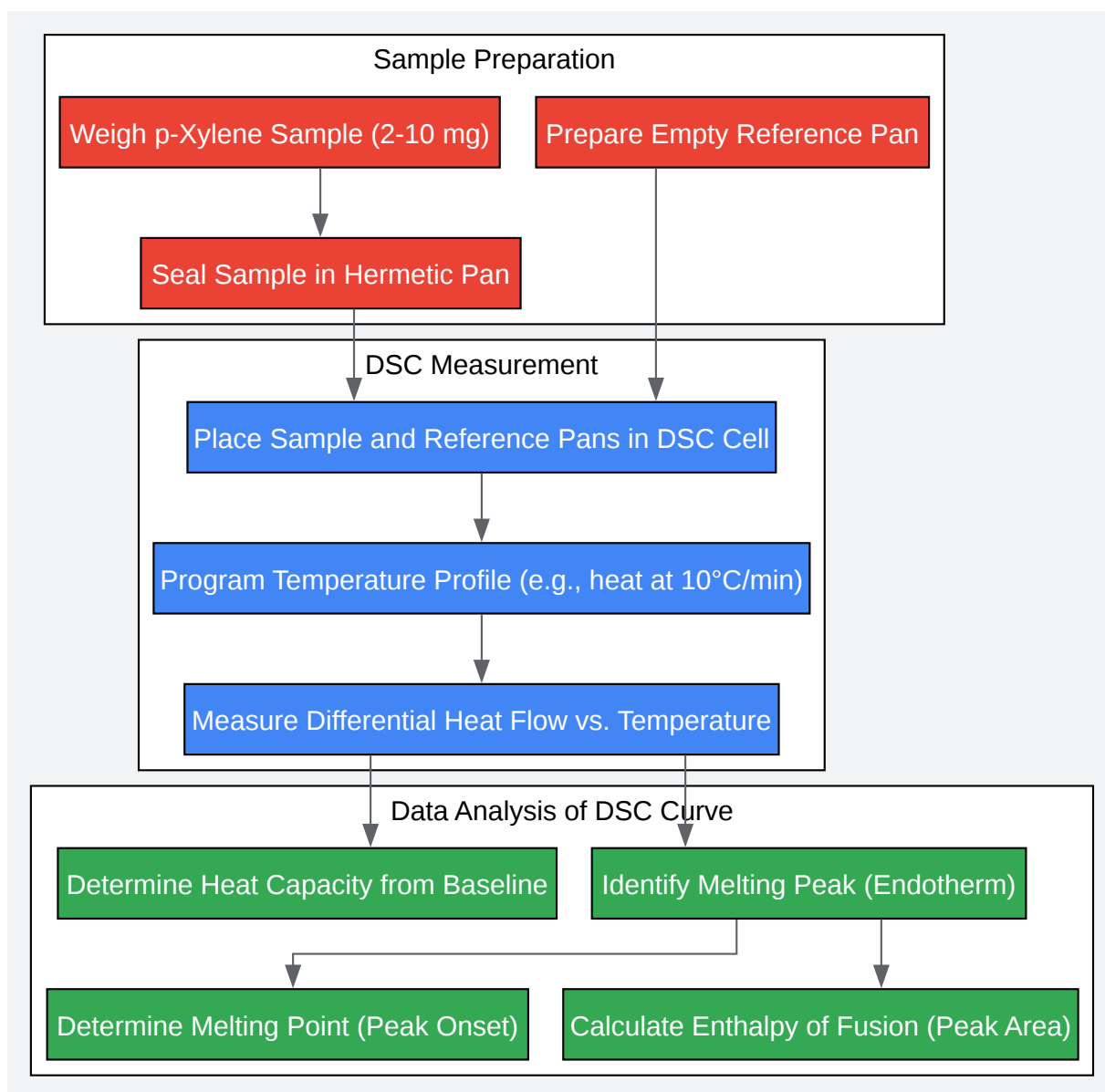
Visualized Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the experimental procedures described above.



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Caption: Workflow for determining the enthalpy of combustion using bomb calorimetry.



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Caption: Workflow for determining thermal properties using Differential Scanning Calorimetry (DSC).

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